

# Introduction: The Significance of 4-Cyano-2-fluorophenol

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## Compound of Interest

Compound Name: **3-Fluoro-4-hydroxybenzonitrile**

Cat. No.: **B1304121**

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4-Cyano-2-fluorophenol, also known as **3-Fluoro-4-hydroxybenzonitrile**, is a multifunctional organic compound of significant interest in the pharmaceutical and agrochemical industries.<sup>[1]</sup> <sup>[2]</sup> Its structure, featuring a phenol ring substituted with both a cyano (-CN) and a fluorine (-F) group, provides multiple reactive sites for advanced chemical synthesis.<sup>[1]</sup> The fluorine atom can enhance metabolic stability and lipophilicity in derivative compounds, while the hydroxyl and cyano groups serve as key handles for constructing more complex molecular architectures. <sup>[1]</sup><sup>[3]</sup> This unique combination of functional groups makes it a valuable building block for synthesizing a range of target molecules, from specialized dyes to bioactive compounds.<sup>[2]</sup><sup>[3]</sup> Accurate characterization is the foundational step for its effective use, ensuring both the integrity of the subsequent reactions and the safety of the handling process.

## Chemical Identity and Physical Properties

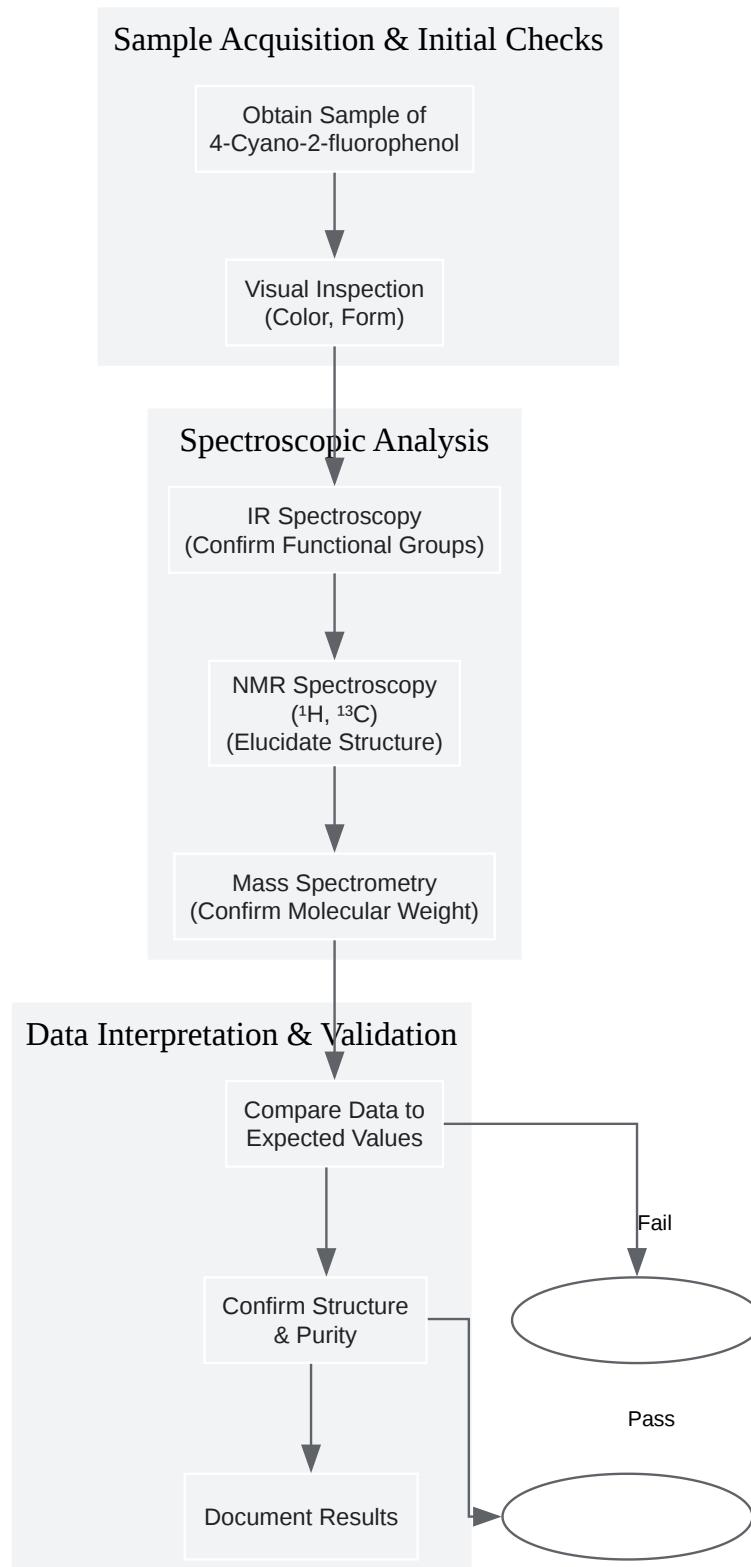
A precise understanding of a compound's identity and physical properties is paramount before its use in any application. These fundamental data points are crucial for everything from reaction stoichiometry calculations to the design of appropriate storage conditions. 4-Cyano-2-fluorophenol is typically a solid at room temperature.<sup>[1]</sup>

Below is a summary of its key identifiers and physicochemical properties.

Property	Value	Source(s)
CAS Number	405-04-9	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> FNO	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	137.11 g/mol	<a href="#">[4]</a>
IUPAC Name	3-Fluoro-4-hydroxybenzonitrile	<a href="#">[1]</a>
Synonyms	4-Cyano-2-fluorophenol, 2-Fluoro-4-cyanophenol	<a href="#">[1]</a>
Appearance	Solid (Typical)	<a href="#">[1]</a>
InChI	InChI=1S/C7H4FNO/c8-6-3-5(4-9)1-2-7(6)10/h1-3,10H	<a href="#">[1]</a>
SMILES	C(#N)C1=CC(F)=C(O)C=C1	<a href="#">[1]</a>

## Spectroscopic Characterization Profile

Spectroscopic analysis provides a "fingerprint" of a molecule, allowing for unambiguous structural elucidation and purity assessment. For a molecule like 4-Cyano-2-fluorophenol, techniques such as Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) are used to confirm the presence of its key functional groups and overall atomic arrangement.

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## References

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